

Chemical and Physical Properties of Dilauryl Maleate

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Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

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The table below summarizes the key data available from the search results.

Property	Value	Source / Notes
CAS Registry Number	2915-52-8	[1] [2] [3]
Molecular Formula	C ₂₈ H ₅₂ O ₄	[1] [2] [3]
Molecular Weight	452.71 g·mol ⁻¹	[1] [3] [4]
Density	0.921 g/cm ³	[1] [5] [4]
Boiling Point	521.8 °C at 760 mmHg	[1] [5] [4]
Flash Point	245.2 °C	[1] [5] [4]
Melting Point	Not specified in results	-
Vapor Pressure	5.52E-11 mmHg at 25°C	[5] [6]
Refractive Index	1.463	[5] [6]
Safety Statements	S26, S36/37/39	[1] [2] [4]

Property	Value	Source / Notes
Risk Statements	R36/37/38	[2] [4] [6]

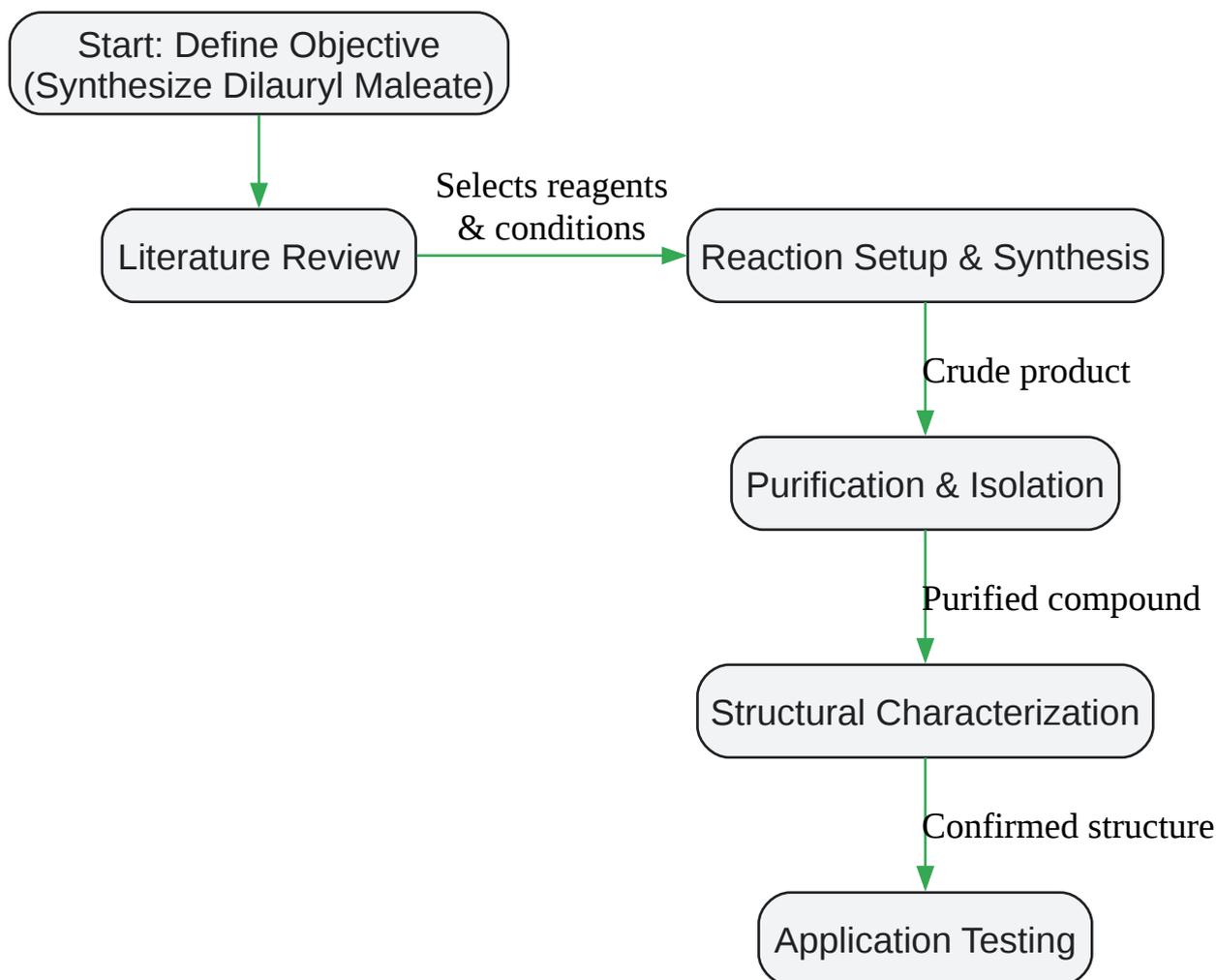
Research Context and Potential Applications

While the search results lack detailed experimental methods for **Dilauryl maleate** itself, they indicate its relevance in specific research areas, which can guide your further investigation:

- **Use as a Monomer:** **Dilauryl maleate** is categorized as a **monomer**, suggesting its primary use is in polymer synthesis [2] [3] [6].
- **Application in Material Science:** One referenced study involves using maleic anhydride-based esters in the creation of **porous polymer oil sorbents** [6].
- **Relevance in Transdermal Drug Delivery:** Academic research cited in the search results has explored a series of dicarboxylic acid esters, including monododecyl maleate, as **transdermal permeation enhancers**. The study found that the geometric isomerism (cis vs. trans) of the molecule can influence its enhancing potency [6].

Experimental Workflow for Synthesis and Analysis

Based on the general context from the search results, the following diagram outlines a typical workflow for synthesizing and characterizing an ester like **dilauryl maleate**. The specific catalysts, reaction conditions, and analysis methods would need to be determined from dedicated synthetic literature.



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A generalized workflow for the synthesis and analysis of a chemical compound.

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References

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3. DILAURYL MALEATE | 2915-52-8 [chemicalbook.com]
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